

CAS number and IUPAC name for 2-Iodo-4-methylphenol

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Compound of Interest

Compound Name: **2-Iodo-4-methylphenol**

Cat. No.: **B175219**

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Technical Guide: 2-Iodo-4-methylphenol

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a summary of the available chemical information for **2-Iodo-4-methylphenol**, including its chemical identifiers and a detailed experimental protocol for its synthesis. Despite a comprehensive search of scientific literature and patent databases, no specific information regarding the biological activity, involvement in signaling pathways, or quantitative experimental data for this compound is publicly available at the time of this report. Therefore, this document focuses on the established chemical properties and synthesis of **2-Iodo-4-methylphenol**.

Chemical Identification

A clear identification of a chemical compound is crucial for research and development. The following table summarizes the key identifiers for **2-Iodo-4-methylphenol**.

Identifier	Value	Citation
IUPAC Name	2-iodo-4-methylphenol	[1]
CAS Number	16188-57-1	[2]
Molecular Formula	C ₇ H ₇ IO	[1]
Molecular Weight	234.03 g/mol	[1]
Synonyms	2-Iodo-p-cresol	

Synthesis of 2-Iodo-4-methylphenol

A detailed experimental protocol for the synthesis of **2-Iodo-4-methylphenol** from 2-amino-4-methylphenol has been reported.[\[2\]](#) The process involves a diazotization reaction followed by iodination.

Experimental Protocol

The synthesis of **2-Iodo-4-methylphenol** can be carried out via the following procedure:[\[2\]](#)

- **Diazotization:**

- In a 50 mL round-bottom flask, add water (10 mL) and concentrated hydrochloric acid (12 M, 2 mL).
- To this solution, add 2-amino-4-methylphenol (615 mg, 5.0 mmol).
- Cool the mixture to 5°C using an ice bath while stirring.
- Slowly add a solution of sodium nitrite (NaNO₂, 355 mg, 5.15 mmol) in water (2 mL) dropwise with vigorous stirring.
- Continue stirring for 30 minutes after the addition is complete. The formation of a brown solution indicates the generation of the diazonium salt.

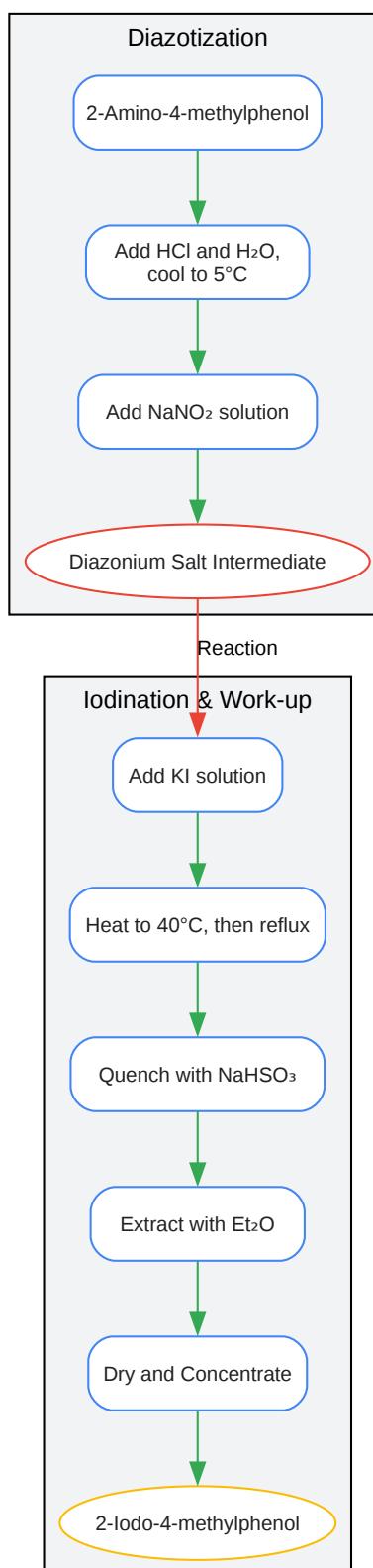
- **Iodination:**

- To the diazonium salt solution, add a solution of potassium iodide (KI, 885 mg, 5.35 mmol) in water (2 mL). This will form a dark brown emulsion.
- Continue stirring the reaction mixture for 45 minutes.
- Slowly heat the mixture to 40°C, at which point gas evolution should be observed.
- Reflux the mixture for 1 hour.
- After reflux, rapidly cool the mixture in an ice bath to 0°C.

- Work-up and Purification:
 - Quench any excess iodine by adding sodium bisulfite solution.
 - Extract the product with diethyl ether (3 x 10 mL).
 - Combine the organic layers and dry over anhydrous sodium sulfate (Na₂SO₄).
 - Filter the solution and concentrate it under reduced pressure to remove the solvent.
 - Purify the crude product by column chromatography using hexane as the eluent to obtain **2-iodo-4-methylphenol** as a red oil.

Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **2-iodo-4-methylphenol**.



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Caption: Synthesis workflow for **2-Iodo-4-methylphenol**.

Biological Activity and Signaling Pathways

A comprehensive search of publicly available scientific literature and patent databases did not yield any specific information on the biological activity of **2-Iodo-4-methylphenol**. Consequently, there is no data available regarding its mechanism of action, potential therapeutic effects, or its interaction with any cellular signaling pathways.

Quantitative Data and Experimental Protocols

As no research detailing the biological effects of **2-Iodo-4-methylphenol** has been identified, there is no quantitative data or associated experimental protocols to report in this guide.

Conclusion

This technical guide provides the fundamental chemical identifiers and a detailed, validated synthesis protocol for **2-Iodo-4-methylphenol**. It is important for the scientific community to note the current lack of published research on the biological properties of this compound. Further investigation is required to determine its potential roles in biological systems and its viability as a compound of interest for drug development and other research applications.

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References

- 1. 2-Iodo-4-methylphenol | C7H7IO | CID 616392 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-iodo-4-methylphenol | 16188-57-1 [chemicalbook.com]
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